LC-MS/MS method for 15(S)-HpETE quantification in plasma

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Compound of Interest

Compound Name:	*15(S)-Hpede*
Cat. No.:	*B1232733*

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Application Note: High-Fidelity Quantification of 15(S)-HpETE in Plasma via LC-MS/MS

Part 1: Executive Summary & Scientific Rationale

The Challenge: The "Phantom" Lipid Quantifying 15(S)-hydroperoxyeicosatetraenoic acid (15(S)-HpETE) is one of the most demanding tasks in lipidomics. Unlike its stable metabolite 15(S)-HETE, the hydroperoxide precursor is thermally labile and chemically reactive. In standard plasma preparations, 15(S)-HpETE rapidly degrades into 15(S)-HETE or secondary keto-metabolites, leading to a massive overestimation of HETE and a complete loss of the HpETE signal.

The Solution: Kinetic Trapping & Soft Ionization This protocol deviates from standard lipid extraction workflows (e.g., standard Folch or acidic SPE) which accelerate hydroperoxide degradation. Instead, we utilize a Cryogenic Liquid-Liquid Extraction (LLE) coupled with Neutral-pH Chromatography.

Crucial Distinction:

- 15(S)-HpETE: The primary product of 15-Lipoxygenase (15-LOX). Indicates active oxidative stress or acute enzymatic activity.

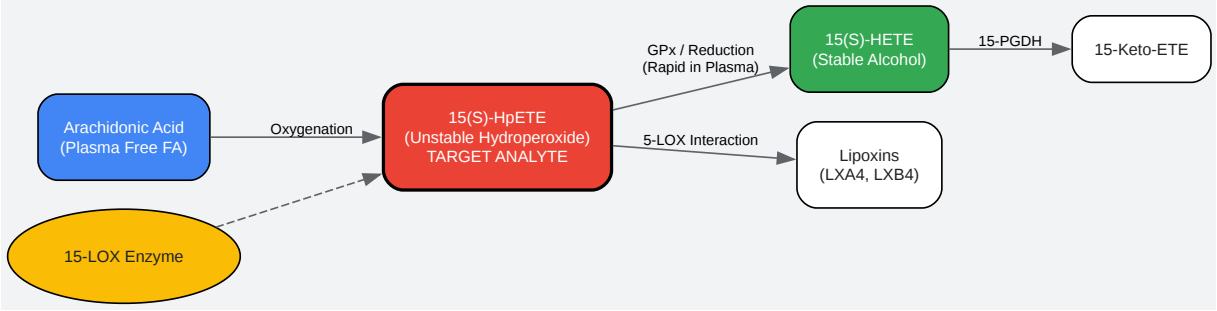
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- 15(S)-HETE: The reduced alcohol. Indicates cumulative pathway flux.

To measure HpETE, we must stop the reduction.

Part 2: Biological Context & Pathway Visualization

Understanding the metabolic fate of 15(S)-HpETE is essential for interpreting data. The molecule is a transient gateway to both pro-resolving mediators (Lipoxins) and cellular signaling markers.



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Figure 1: The 15-LOX metabolic cascade. 15(S)-HpETE is the unstable intermediate that rapidly reduces to 15(S)-HETE via glutathione peroxidases (GPx) in plasma.[1][2]

Part 3: Experimental Protocol

A. Pre-Analytical Stabilization (The "Make or Break" Step)

Standard EDTA plasma collection is insufficient. You must inhibit the reduction of the hydroperoxide group (-OOH) to the alcohol (-OH).

- Collection Tubes: Pre-chill K2-EDTA tubes on wet ice.
- Antioxidant Cocktail (Prepare Fresh):

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- Butylated Hydroxytoluene (BHT): 50 µM final concentration. Scavenges radical propagation.
- Indomethacin: 10 µM. Prevents cyclooxygenase artifacts.
- CRITICAL WARNING: Do NOT use Triphenylphosphine (TPP). TPP is often used in lipidomics to reduce hydroperoxides to hydroxides for total quantification. For HpETE analysis, TPP will destroy your analyte.

- Processing: Centrifuge at 4°C (2000 x g, 10 min). Process immediately. Do not freeze-thaw.

B. Cryogenic Extraction Protocol

Rationale: Acidic conditions promote homolytic cleavage of the hydroperoxide. We use a neutral, cold solvent system.

- Sample Aliquot: Transfer 200 µL plasma to a chilled glass vial.
- Internal Standard Spike: Add 10 µL of 15(S)-HpETE-d8 (Custom synthesis or deuterated HETE surrogate if HpETE-d8 is unavailable, though HETE-d8 is imperfect due to stability differences).
- Extraction Solvent: Add 600 µL of ice-cold Ethyl Acetate/Methanol (9:1 v/v) containing 0.01% BHT.
  - Why Ethyl Acetate? It extracts oxidized lipids efficiently without the aggressive protein precipitation of pure acetonitrile, which can trap labile lipids in the pellet.
- Vortex: Soft vortex for 30 seconds (keep cold).
- Phase Separation: Centrifuge at 3000 x g for 5 min at 4°C.
- Supernatant Transfer: Transfer the upper organic layer to a new glass vial.
- Drying: Evaporate under a gentle stream of Nitrogen at room temperature (20°C). Do not heat.
- Reconstitution: Dissolve residue in 100 µL of Mobile Phase A/B (80:20). Inject immediately.

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C. LC-MS/MS Conditions

Chromatography (LC)

- System: UHPLC (e.g., Agilent 1290 or Waters Acquity).
- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 100mm, 1.7 µm).
  - Note: Chiral columns (Chiralpak AD-H) are required if distinguishing S/R isomers, but for general HpETE quantification, C18 provides sharper peaks and better sensitivity.
- Mobile Phase A: Water + 0.01% Acetic Acid (Weak acid is safer than Formic).
- Mobile Phase B: Acetonitrile/Isopropanol (90:10) + 0.01% Acetic Acid.
- Gradient:
  - 0-1 min: 30% B
  - 1-8 min: Linear ramp to 95% B
  - 8-10 min: Hold 95% B
  - 10.1 min: Re-equilibrate 30% B.

Mass Spectrometry (MS/MS)

- Source: Electrospray Ionization (ESI), Negative Mode.
- Rationale: HpETE ionizes well in negative mode ([M-H]-).
- Source Temp: Keep low (<350°C) to prevent thermal degradation in the source.

MRM Transitions Table:

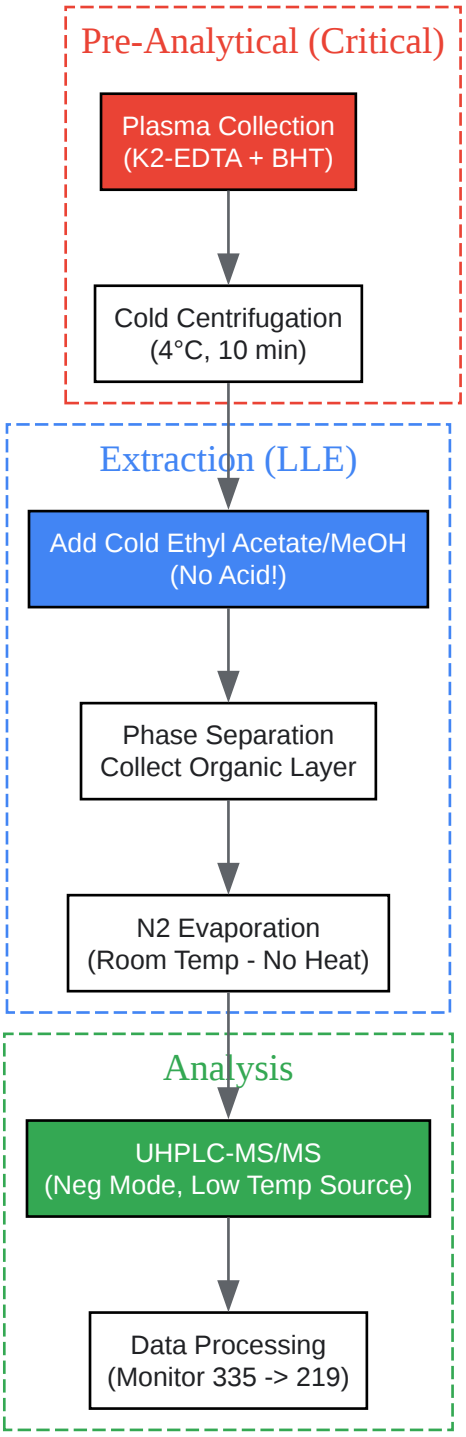
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Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell (ms)	CE (eV)	Description
15(S)-HpETE	335.2	219.1	50	18	Quantifier (Carboxylate loss)
15(S)-HpETE	335.2	113.1	50	22	Qualifier (Omega chain)
15(S)-HETE	319.2	219.1	50	18	Interference Monitor
15(S)-HETE	319.2	175.1	50	20	Qualifier

- The "Source Fragmentation" Artifact: 15-HpETE (335) can lose an oxygen atom in the hot ESI source to mimic 15-HETE (319).
- Validation Check: You must run a pure standard of 15-HpETE. If you see a peak in the 319 channel at the exact retention time of HpETE, that is source fragmentation. You must chromatographically separate native HETE (earlier/later elution) from the HpETE peak.

Part 4: Workflow Visualization

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Figure 2: Optimized workflow for labile hydroperoxide quantification. Note the absence of heating steps and strong acids.

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Part 5: Troubleshooting & Expert Insights

1. The "HETE Shift" If you observe a decline in the 335 transition and a rise in the 319 transition over the course of a batch run, your samples are degrading in the autosampler.

- Fix: Keep autosampler at 4°C. Process small batches (max 20 samples).

2. Chromatographic Resolution 15-HpETE is slightly more polar than 15-HETE due to the extra oxygen, but they elute very close together on C18.

- Requirement: You must achieve baseline separation (Resolution > 1.5). If they co-elute, the source-fragmented HpETE (appearing as 319 mass) will merge with native HETE, making quantification impossible.

3. Calibration Standards Commercial 15-HpETE standards are supplied in ethanol.

- Handling: Do not evaporate the standard to complete dryness under high heat; it will explode/decompose. Dilute directly into the mobile phase immediately before use.

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